

2-Bromo-4-methylthiazole-5-carboxamide

SMILES string

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Compound of Interest

Compound Name: 2-Bromo-4-methylthiazole-5-carboxamide

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An In-Depth Technical Guide to **2-Bromo-4-methylthiazole-5-carboxamide**: Synthesis, Properties, and Applications in Drug Discovery

Introduction

2-Bromo-4-methylthiazole-5-carboxamide is a strategically important heterocyclic compound that serves as a versatile building block in modern organic synthesis and medicinal chemistry. Its structure, featuring a thiazole core functionalized with a reactive bromine atom, a methyl group, and a carboxamide moiety, presents multiple avenues for chemical modification. The bromine atom at the 2-position is a particularly valuable synthetic handle, enabling a wide range of cross-coupling reactions to introduce molecular complexity.^[1] Consequently, this compound is a key intermediate in the synthesis of diverse and complex bioactive molecules.^[1]

This guide provides a comprehensive overview of **2-Bromo-4-methylthiazole-5-carboxamide**, intended for researchers, chemists, and drug development professionals. We will delve into its chemical properties, detailed synthetic protocols, and its significant applications as a scaffold in

the development of novel therapeutic agents, including kinase inhibitors and antimicrobial compounds.^[1]

Chemical Identity and Physicochemical Properties

The fundamental identity and properties of **2-Bromo-4-methylthiazole-5-carboxamide** are summarized below. Accurate identification through its SMILES string and CAS number is critical for database searches and procurement.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	2-bromo-4-methyl-1,3-thiazole-5-carboxamide
SMILES String	<chem>CC1=C(SC(=N1)Br)C(=O)N</chem> ^[2]
CAS Number	1254694-56-8 ^[2]
Molecular Formula	C ₅ H ₅ BrN ₂ OS ^[2]
Molecular Weight	221.07 g/mol ^[2]
Synonyms	2-Bromo-4-methyl-thiazole-5-carboxylic acid amide, 5-Thiazolecarboxamide, 2-bromo-4-methyl- ^[2]

Table 2: Physicochemical Properties

Property	Value
Density	1.792 ± 0.06 g/cm ³ (Predicted) ^[2]
Purity	Typically ≥98%

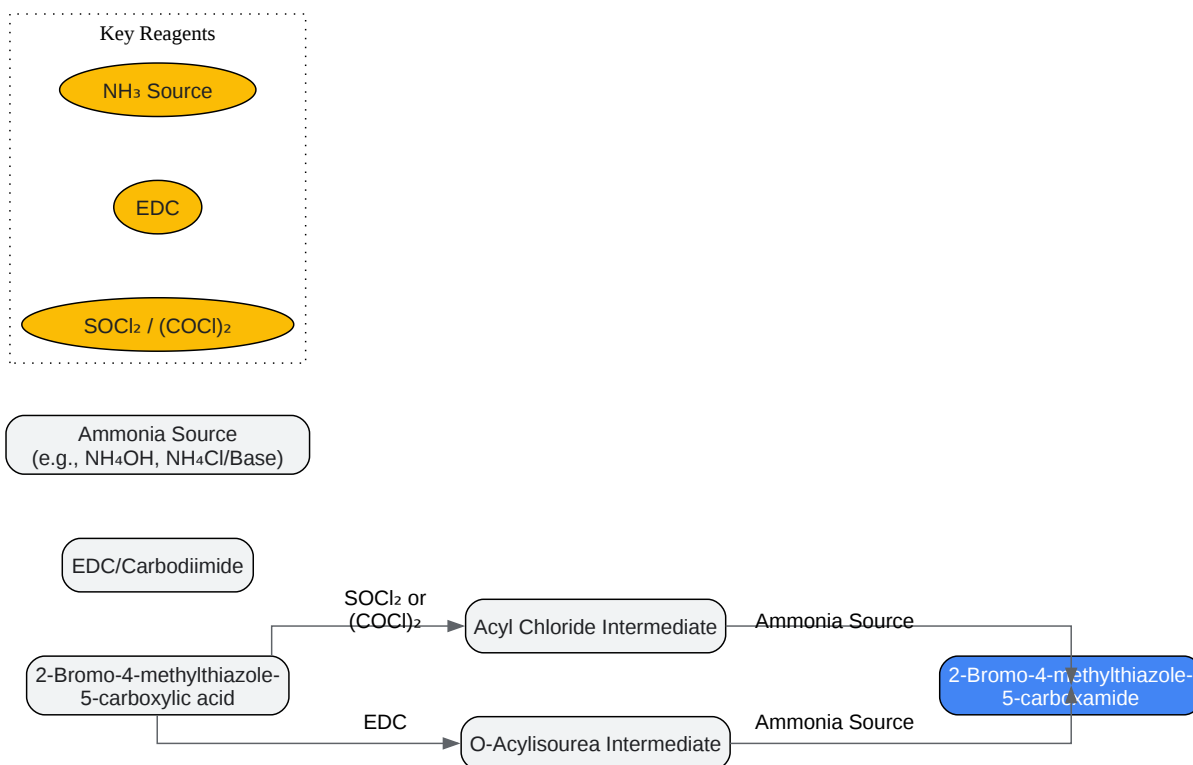
Synthesis and Mechanism

The synthesis of **2-Bromo-4-methylthiazole-5-carboxamide** is most commonly achieved through the amidation of its carboxylic acid precursor, 2-Bromo-4-methylthiazole-5-carboxylic acid. This precursor is a stable, solid compound readily available from commercial suppliers.

The conversion of the carboxylic acid to the primary amide can be accomplished via several reliable methods, primarily involving the activation of the carboxyl group.

Synthetic Workflow Overview

The general pathway involves the conversion of the carboxylic acid to a more reactive intermediate (like an acyl chloride or an O-acylisourea ester) which is then subjected to amination.



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Caption: Synthetic routes to **2-Bromo-4-methylthiazole-5-carboxamide**.

Experimental Protocol 1: Acyl Chloride Method

This robust two-step method involves the initial conversion of the carboxylic acid to a highly reactive acyl chloride, which readily reacts with an ammonia source to yield the target

carboxamide. The use of oxalyl chloride is often preferred due to the volatile nature of its byproducts.^[3]

Step 1: Formation of 2-Bromo-4-methylthiazole-5-carbonyl chloride

- Suspend 2-bromo-4-methylthiazole-5-carboxylic acid (1.0 eq) in an anhydrous, inert solvent such as dichloromethane (DCM) or tetrahydrofuran (THF) under a nitrogen atmosphere.
- Add a catalytic amount of N,N-dimethylformamide (DMF, ~1 drop).
- Slowly add oxalyl chloride (1.5-2.0 eq) or thionyl chloride (1.5-2.0 eq) dropwise at room temperature.^{[1][3]}
- Stir the reaction mixture at room temperature for 1-2 hours. The reaction progress can be monitored by the cessation of gas evolution.
- Once the reaction is complete, remove the solvent and excess reagent under reduced pressure to yield the crude acyl chloride, which is typically used immediately in the next step without further purification.

Step 2: Amination

- Dissolve the crude acyl chloride in an anhydrous aprotic solvent (e.g., THF, DCM).
- Cool the solution to 0 °C in an ice bath.
- Slowly add a solution of aqueous ammonium hydroxide or bubble ammonia gas through the solution. Alternatively, a combination of ammonium chloride and a non-nucleophilic base like triethylamine can be used.
- Allow the reaction to warm to room temperature and stir for 1-3 hours.
- Upon completion, quench the reaction with water and extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo.

- Purify the crude product by recrystallization or column chromatography to obtain **2-Bromo-4-methylthiazole-5-carboxamide**.

Causality: The conversion to an acyl chloride dramatically increases the electrophilicity of the carbonyl carbon, making it highly susceptible to nucleophilic attack by ammonia. The catalytic DMF acts as a Vilsmeier reagent precursor, accelerating the formation of the acyl chloride.

Experimental Protocol 2: Direct Amide Coupling Method

This method avoids the harsh reagents required for acyl chloride formation by using a water-soluble carbodiimide, such as 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC), to activate the carboxylic acid in situ.^[1]

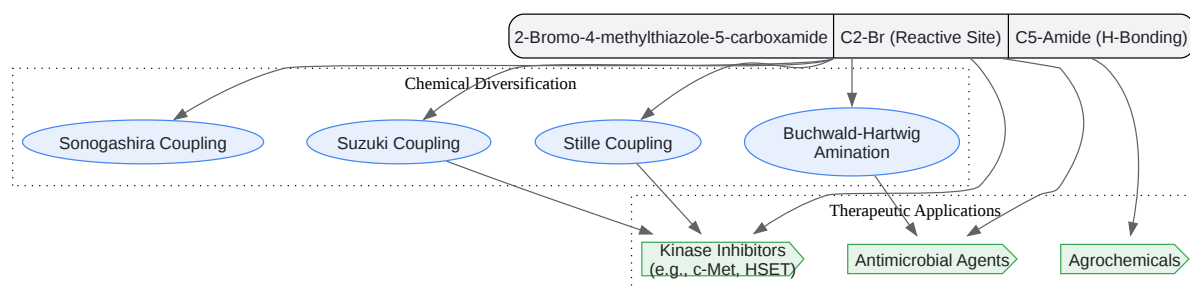
- Dissolve 2-bromo-4-methylthiazole-5-carboxylic acid (1.0 eq) and a suitable ammonia source, such as ammonium chloride (1.1 eq), in a polar aprotic solvent like DMF.
- Add a non-nucleophilic base, such as N,N-Diisopropylethylamine (DIPEA) or triethylamine (TEA) (2-3 eq), to the mixture.
- Add EDC hydrochloride (EDC·HCl) (1.2-1.5 eq) to the solution portion-wise at room temperature.^[1] Optionally, an additive like 1-Hydroxybenzotriazole (HOBt) can be included to improve efficiency and suppress side reactions.
- Stir the reaction mixture at room temperature for 12-24 hours.
- Monitor the reaction by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Once complete, dilute the reaction mixture with water, leading to the precipitation of the product or enabling extraction with an organic solvent like ethyl acetate.
- Perform a standard aqueous workup, dry the organic phase, and concentrate under reduced pressure.
- Purify the residue by column chromatography or recrystallization.

Causality: EDC activates the carboxylic acid to form a highly reactive O-acylisourea intermediate.^[1] This intermediate is then readily attacked by ammonia to form the

thermodynamically stable amide bond, releasing a soluble urea byproduct.

Strategic Applications in Research and Development

The unique arrangement of functional groups in **2-Bromo-4-methylthiazole-5-carboxamide** makes it an exceptionally valuable scaffold in drug discovery. The C2-bromo position is a prime site for palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Stille, Sonogashira), allowing for the introduction of a vast array of aryl, heteroaryl, or alkyl groups. The carboxamide at C5 can be further functionalized or serve as a key hydrogen bond donor/acceptor for target engagement.



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Caption: Versatility of the **2-Bromo-4-methylthiazole-5-carboxamide** scaffold.

Case Study: Kinase Inhibitors in Oncology

Thiazole carboxamides are prominent scaffolds in the design of kinase inhibitors. The core structure can mimic the hinge-binding motifs required for potent and selective inhibition.

- **c-Met Kinase Inhibitors:** The hepatocyte growth factor receptor, c-Met, is a receptor tyrosine kinase whose aberrant activation is implicated in various cancers. Derivatives of the thiazole carboxamide scaffold have been explored as potent inhibitors of c-Met, demonstrating the utility of this core in targeting ATP-binding sites of kinases.[1]
- **HSET (KIFC1) Inhibitors:** The kinesin HSET is crucial for the survival of cancer cells with centrosome amplification. High-throughput screening has identified 2-amido-thiazole-5-carboxylate derivatives, synthesized from precursors like ethyl 2-bromo-4-methylthiazole-5-carboxylate, as potent, ATP-competitive inhibitors of HSET.[4] This highlights the scaffold's potential in developing therapies that target cancer-specific vulnerabilities.

Case Study: Antimicrobial Agents

The thiazole ring is a well-established pharmacophore in antimicrobial agents. Research has focused on synthesizing derivatives of **2-Bromo-4-methylthiazole-5-carboxamide** to develop novel compounds with broad-spectrum activity against both Gram-positive and Gram-negative bacteria.[1] The ability to easily diversify the C2 position allows for the systematic optimization of antibacterial potency and spectrum.

Safety and Handling

While a specific, comprehensive safety profile for **2-Bromo-4-methylthiazole-5-carboxamide** is not widely published, data from its closely related precursor, 2-Bromo-4-methylthiazole-5-carboxylic acid, should be considered for handling precautions. The carboxylic acid is classified as an irritant.

- **Hazard Statements:** Causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335).[5][6]
- **Precautionary Measures:** Always handle this chemical in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[6] Avoid breathing dust, fumes, or vapors. Wash hands thoroughly after handling.

Users are required to consult the specific and up-to-date Safety Data Sheet (SDS) provided by the supplier before any handling, storage, or disposal.

Conclusion

2-Bromo-4-methylthiazole-5-carboxamide is more than a mere chemical intermediate; it is a powerful and enabling tool for chemical and pharmaceutical research. Its well-defined reactive sites, coupled with straightforward and high-yielding synthetic protocols, provide a reliable platform for constructing diverse molecular libraries. Its proven success as a core scaffold for potent kinase inhibitors and antimicrobial agents underscores its strategic value in the ongoing quest for novel therapeutics. As drug discovery continues to demand increasingly complex and specific molecules, the utility of versatile building blocks like **2-Bromo-4-methylthiazole-5-carboxamide** is set to expand even further.

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